

# Potential off-target effects of Mcl-1 inhibitor 12

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## Compound of Interest

Compound Name: *Mcl-1 inhibitor 12*

Cat. No.: *B12383530*

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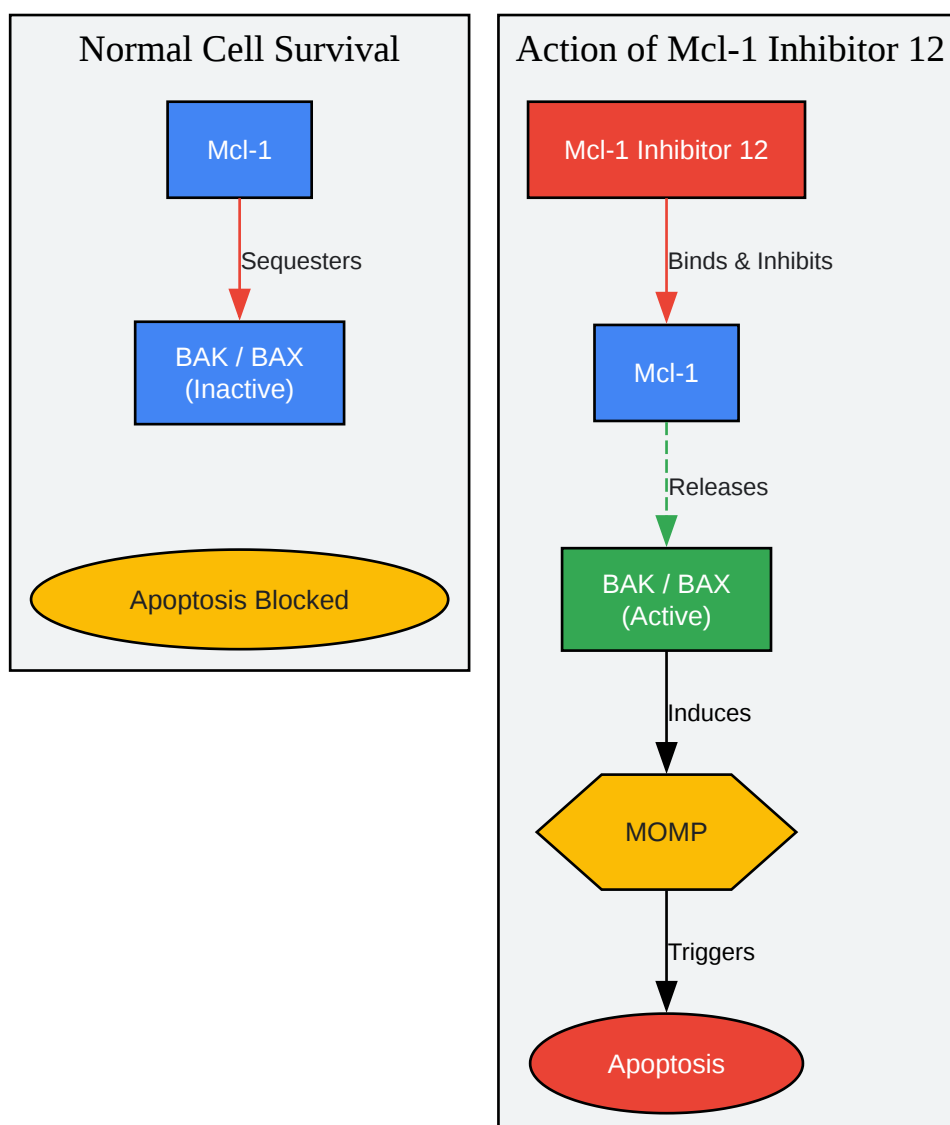
## Technical Support Center: Mcl-1 Inhibitor 12

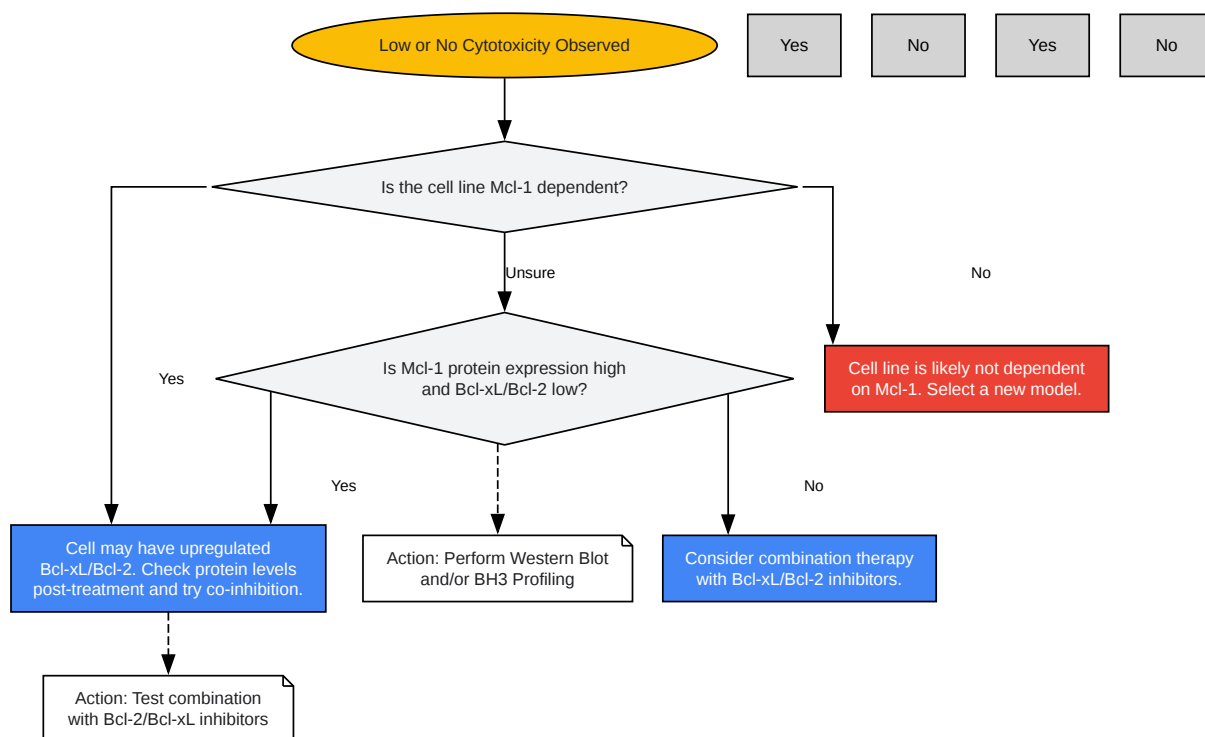
This technical support center provides researchers, scientists, and drug development professionals with detailed troubleshooting guides, frequently asked questions (FAQs), and experimental protocols for the use of **Mcl-1 Inhibitor 12** (also known as Mcl1-IN-12 or Compound F).

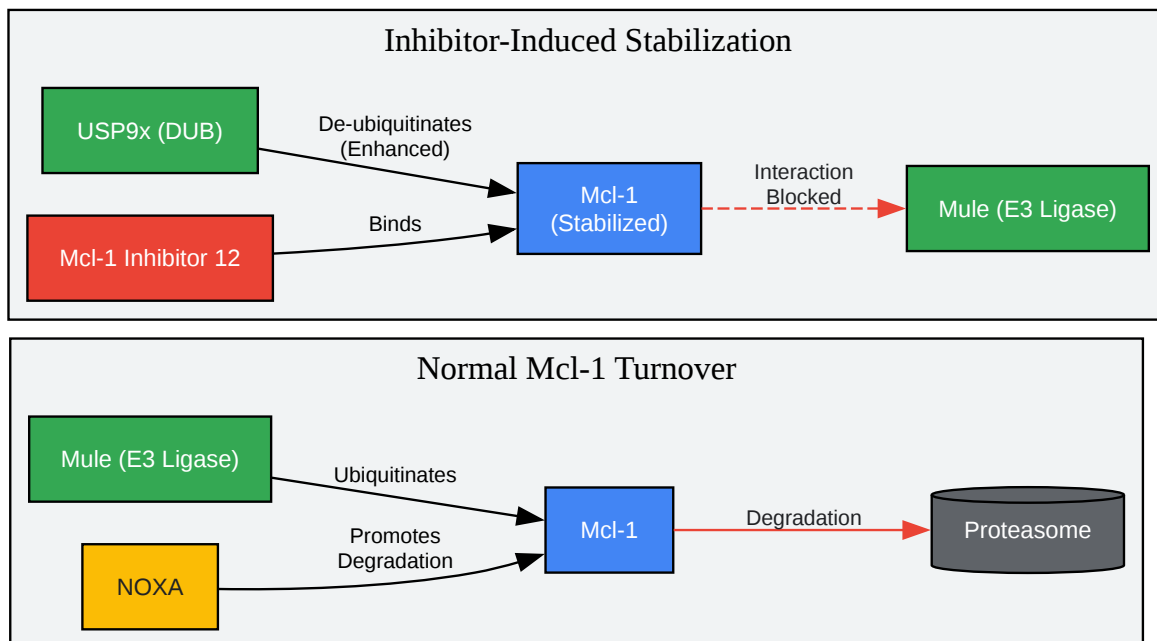
## Frequently Asked Questions (FAQs)

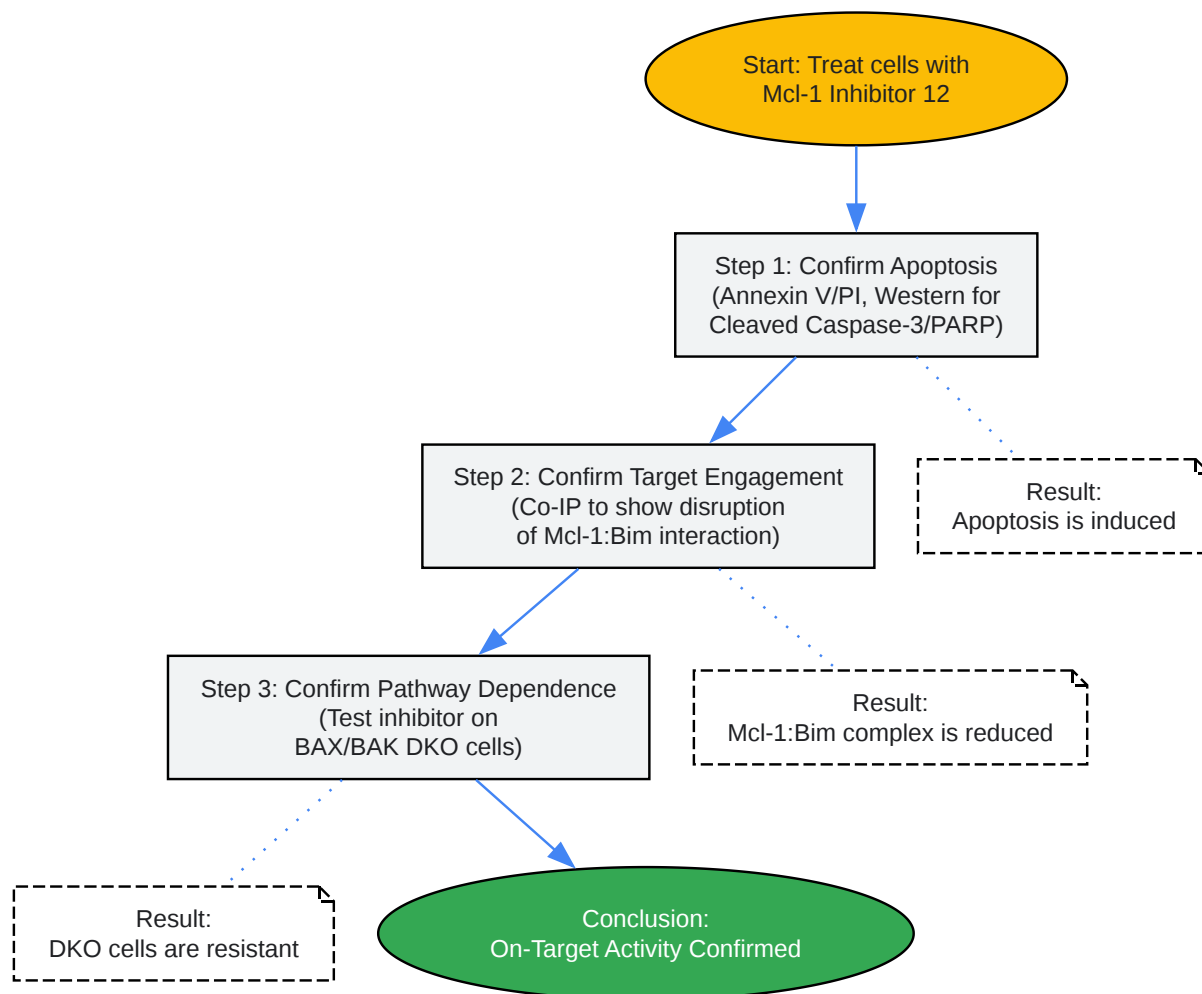
Q1: What is **Mcl-1 Inhibitor 12** and what is its primary mechanism of action?

**Mcl-1 Inhibitor 12** is a selective, small-molecule inhibitor of Myeloid cell leukemia-1 (Mcl-1), an anti-apoptotic protein belonging to the B-cell lymphoma 2 (Bcl-2) family.<sup>[1]</sup> The primary function of Mcl-1 is to prevent programmed cell death (apoptosis) by binding to and sequestering pro-apoptotic effector proteins like BAK and BAX.<sup>[2][3]</sup> **Mcl-1 Inhibitor 12** acts as a BH3 mimetic; it competitively binds to the BH3-binding groove on the Mcl-1 protein.<sup>[1][3]</sup> This action displaces BAK and BAX, allowing them to oligomerize on the mitochondrial outer membrane, leading to membrane permeabilization (MOMP), cytochrome c release, and subsequent activation of the caspase cascade, ultimately resulting in apoptosis.<sup>[1][2]</sup>









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## References

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